

Avobenzone-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Avobenzone-d3

Cat. No.: B15544284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Avobenzone-d3**, a deuterated analog of the widely used UVA filter, Avobenzone. This document outlines its chemical properties, and discusses the endocrine-disrupting signaling pathway of its parent compound, Avobenzone.

Core Data Presentation

For ease of reference, the key quantitative data for **Avobenzone-d3** is summarized in the table below.

Property	Value	Source(s)
CAS Number	2518100-58-6	[1] [2] [3]
Molecular Formula	C ₂₀ H ₁₉ D ₃ O ₃	[1] [2]
Molecular Weight	313.41 g/mol	

Mechanism of Action and Applications

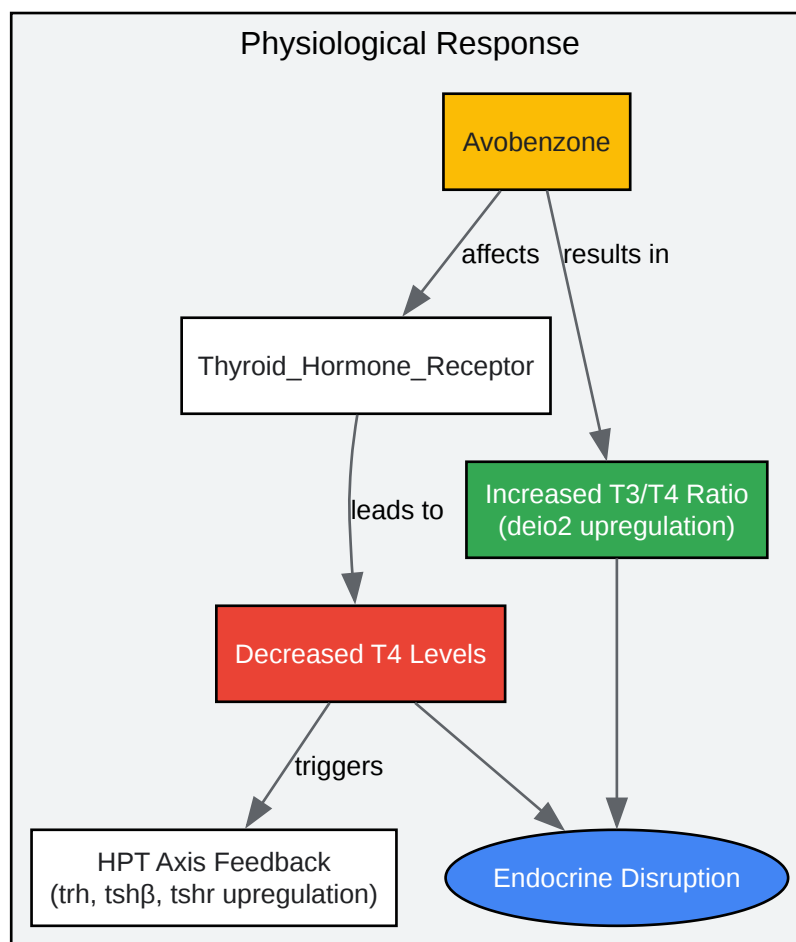
Avobenzone is a dibenzoylmethane derivative renowned for its ability to absorb a wide spectrum of UVA radiation, making it a critical component in broad-spectrum sunscreens. Its mechanism of action involves the absorption of UV photons, which excites the molecule to a higher energy state. This energy is then dissipated as heat as the molecule returns to its

ground state, thereby preventing the UV radiation from penetrating the skin and causing cellular damage.

Avobenzonone-d3, as a stable isotope-labeled version of Avobenzonone, serves as an invaluable internal standard for the quantification of Avobenzonone in various matrices using techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The deuterium labeling provides a distinct mass signature, allowing for precise and accurate measurement of the non-labeled analyte.

Endocrine Disruption Signaling Pathway

Recent studies have identified Avobenzonone as a potential endocrine disruptor. Research in zebrafish larvae has shown that exposure to Avobenzonone can interfere with the thyroid endocrine system. The proposed mechanism involves the disruption of the hypothalamus-pituitary-thyroid (HPT) axis. Specifically, Avobenzonone exposure has been linked to a significant decrease in thyroxine (T4) levels, which in turn triggers a feedback loop leading to the upregulation of genes such as *trh*, *tsh β* , and *tshr* in the hypothalamus and pituitary gland in an attempt to restore hormonal balance. Furthermore, an increase in the ratio of triiodothyronine (T3) to T4, supported by an increase in the *deio2* gene level, suggests an alteration in thyroid hormone metabolism. These findings indicate that Avobenzonone can affect thyroid hormone receptors and the feedback mechanisms of the HPT axis.



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Caption: Signaling pathway of Avobenzone-induced endocrine disruption.

Experimental Protocols

While a specific, detailed synthesis protocol for **Avobenzone-d3** is not readily available in the public domain, the general synthesis of Avobenzone involves a Claisen condensation reaction between a methyl ester of 4-tert-butylbenzoic acid and 4-methoxyacetophenone in the presence of a strong base like sodium amide. The deuterated starting material, likely a deuterated version of 4-methoxyacetophenone, would be used to introduce the deuterium labels.

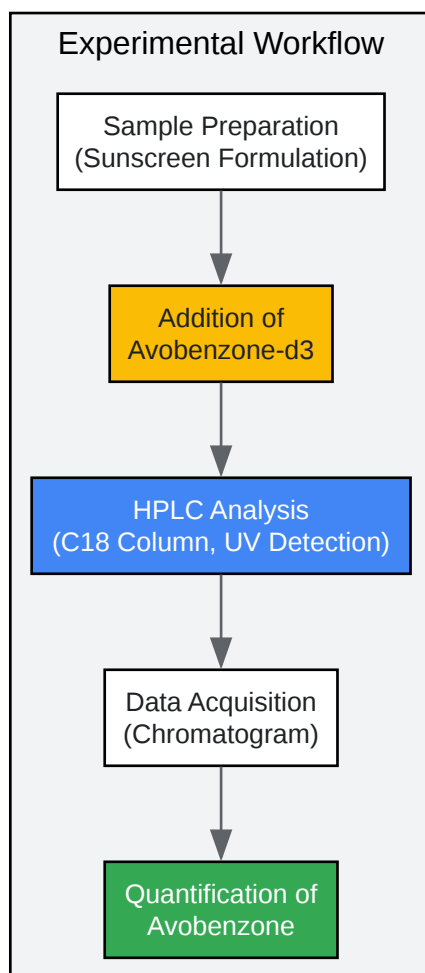
For the quantification of Avobenzone in commercial products, a validated High-Performance Liquid Chromatography (HPLC) method is commonly employed. A typical experimental setup is

as follows:

HPLC Method for Avobenzone Quantification

- Column: C₁₈ column
- Mobile Phase: Methanol:Water (e.g., 93:7, v/v)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 320 nm
- Internal Standard: **Avobenzone-d3**

This method has demonstrated excellent linearity, sensitivity, selectivity, precision, and accuracy for the simultaneous determination of Avobenzone and other UV filters in sunscreen formulations.



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Caption: Workflow for Avobenzone quantification using **Avobenzone-d3**.

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References

- 1. Waterborne exposure to avobenzone and octinoxate induces thyroid endocrine disruption in wild-type and $\text{thraa}^{-/-}$ zebrafish larvae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. madesafe.org [madesafe.org]

- 3. Reddit - The heart of the internet [reddit.com]
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